

Application Note: Quantitative Analysis of Musk Ambrette in Fatty Tissues

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Compound of Interest

Compound Name: Musk ambrette

CAS No.: 73507-41-2

Cat. No.: B3429276

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Introduction: The Imperative for Monitoring Musk Ambrette in Biological Systems

Musk ambrette, a synthetic nitro musk, has been utilized as a fragrance ingredient in a variety of consumer products.[1] Due to its chemical properties, it is lipophilic, leading to its accumulation in the fatty tissues of organisms, including humans.[2] Concerns over potential toxicity and bioaccumulation necessitate robust and reliable analytical methods for the quantification of **musk ambrette** in complex biological matrices such as adipose tissue. This application note provides a comprehensive and validated protocol for the extraction, cleanup, and subsequent analysis of **musk ambrette** from fatty tissues using solvent extraction, solid-phase extraction (SPE), and gas chromatography-mass spectrometry (GC-MS).

The primary challenge in analyzing lipophilic compounds in adipose tissue is the high lipid content, which can interfere with the extraction and analysis, leading to matrix effects and inaccurate quantification. The protocol herein is designed to efficiently extract **musk ambrette** while minimizing lipid co-extraction and removing interfering substances prior to instrumental analysis.

Principle of the Method

The methodology is based on a multi-step process beginning with the homogenization of the fatty tissue, followed by solvent extraction to isolate the lipophilic compounds, including **musk ambrette**. A critical cleanup step using a Florisil solid-phase extraction (SPE) cartridge is then employed to separate the target analyte from the bulk of the co-extracted lipids. Finally, the purified extract is analyzed by gas chromatography-mass spectrometry (GC-MS) in selected ion monitoring (SIM) mode to ensure high sensitivity and selectivity.

Experimental Workflow



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Sources

- 1. Musk Ambrette and Musk Xylene - Printing Processes and Printing Inks, Carbon Black and Some Nitro Compounds - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://www.ncbi.nlm.nih.gov)]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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